

material science applications of 4-azidobenzaldehyde

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 4-Azidobenzaldehyde

CAS No.: 24173-36-2

Cat. No.: S605323

[Get Quote](#)

Critical Safety Note for 4-Azidobenzaldehyde

Before any application, it is crucial to note that **4-azidobenzaldehyde** is **shock-sensitive and can be highly explosive**, especially in its neat form [1]. A drop weight impact test yielded an H50 value of about 11 kg-cm, confirming this hazard [1]. Always consult the most updated Safety Data Sheet (SDS) and adhere to the following precautions:

- **Use Dilute Solutions:** Manipulate the compound as a dilute solution rather than in neat form when possible [1].
- **Use Blast Shields:** Employ physical barriers during experiments [1].
- **Avoid Stimuli:** Protect from shock, heat, and light [1].
- **Storage:** For short-term, may be stored at room temperature, but long-term storage is recommended at 2-6°C [2].

Chemical Profile and Properties of 4-Azidobenzaldehyde

4-Azidobenzaldehyde (CAS 24173-36-2) is an aromatic aldehyde featuring a reactive azide group ($-N_3$) at the para position of the benzaldehyde ring, making it a versatile scaffold for synthesis [2].

Basic Identifiers

- **CAS Number:** 24173-36-2 [3] [2] [4]
- **Molecular Formula:** C₇H₅N₃O [3] [2] [4]
- **Molecular Weight:** 147.13 - 147.14 g/mol [3] [2] [4]

Physicochemical Properties

Property	Description
Appearance	Light yellow to yellow oil [2] [4]
Purity	Available at 97% min [2] and 95.00% [4]
Solubility	Sparingly soluble in Chloroform; slightly soluble in Ethyl Acetate and Methanol [2] [4]
Stability	Light Sensitive [2] [4]

Application Note: Protection Strategy for Nucleophilic Transformations

A primary challenge in using **4-azidobenzaldehyde** is that its azide group is also susceptible to strong nucleophiles, limiting transformations of its carbonyl group. The following protocol, based on recent research, describes a protection strategy to overcome this [5].

Objective

To enable nucleophilic reactions at the carbonyl group of **4-azidobenzaldehyde** by first protecting the reactive azide moiety.

Experimental Protocol

Step 1: Protection of the Azide Group as a Phosphazide

- **Reaction Setup:** Charge a dry reaction flask with **4-azidobenzaldehyde** (1.0 equiv) and di(tert-butyl) (4-(dimethylamino)phenyl)phosphine (Amphos) (1.0 equiv) under an inert atmosphere [5].
- **Solvent Addition:** Add a suitable dry solvent (e.g., THF).
- **Reaction Monitoring:** Stir the mixture at room temperature or elevated temperature as required. Monitor the reaction by TLC or LC-MS until completion.
- **Work-up:** The resulting phosphazide intermediate is typically stable and can often be used directly in the next step without extensive purification [5].

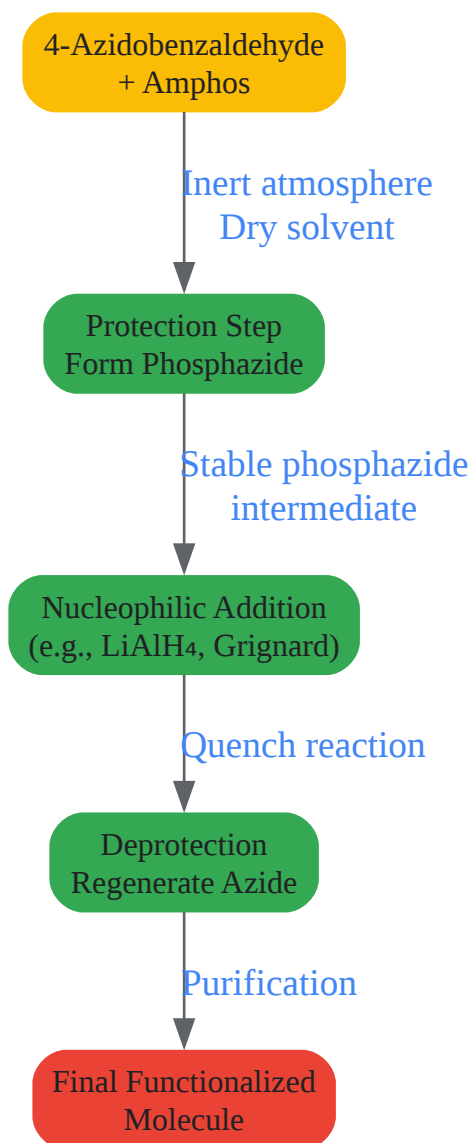
Step 2: Nucleophilic Addition to the Carbonyl Group

- **Nucleophile Addition:** To the solution containing the phosphazide, add the desired nucleophile. The protocol has been demonstrated with:
 - **Lithium Aluminum Hydride (LiAlH₄):** To reduce the aldehyde to a primary alcohol [5].
 - **Grignard Reagents:** To add alkyl or aryl groups, creating secondary alcohols [5].
- **Quenching:** Carefully quench the reaction upon completion (e.g., with aqueous ammonium chloride for Grignard reactions, or sequential water/dilute acid for LiAlH₄).
- **Isolation:** Extract the product with an organic solvent, dry the combined organic layers over anhydrous MgSO₄ or Na₂SO₄, and concentrate under reduced pressure.

Step 3: Deprotection and Work-up

- The phosphazide group can be removed under mild acidic conditions to regenerate the azide functionality in the final product [5].
- Purify the final product using standard techniques like column chromatography or recrystallization.

The workflow for this protocol is outlined below.



[Click to download full resolution via product page](#)

Key Advantages

- **Chemoselectivity:** Allows for specific transformation of the carbonyl group in the presence of the sensitive azide [5].
- **Stability:** The phosphazide moiety is stable enough to permit consecutive reactions, including the synthesis of complex molecules like diazides [5].
- **Versatility:** This method expands the synthetic utility of azido-containing carbonyl compounds in organic and polymer chemistry.

Research Context and Potential Material Science Applications

While direct material science applications are limited in the search results, the fundamental reactivity of **4-azidobenzaldehyde** suggests its potential in several advanced material domains.

- **Bioorthogonal Chemistry and Click Reactions:** The azide group can participate in Huisgen 1,3-dipolar cycloaddition with alkynes, a cornerstone of "click chemistry." This is valuable for creating functional polymers, surface modifications, and hydrogels [2].
- **Photoaffinity Labeling (PAL):** Its azide group can generate highly reactive nitrenes upon photolysis, which insert into C-H bonds. This is used to study biological interactions but can also be applied to create covalent linkages in polymer networks or between materials and biomolecules [2].
- **Fluorogenic Probes:** It can serve as a precursor for fluorogenic probes, which could be incorporated into sensory materials [2].
- **Functional Materials Development:** The compound is explicitly mentioned as being explored for creating novel functional materials, though specific examples are not provided [2].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. American Chemical Society: Chemical & Engineering Safety Letters [pubsapp.acs.org]
2. - 4 CAS NO: 24173-36-2 used in the synthesis of... azidobenzaldehyde [alfachemch.com]
3. - 4 | CAS 24173-36-2 | SCBT - Santa Cruz... Azidobenzaldehyde [scbt.com]
4. p- azidobenzaldehyde | 24173-36-2 [chemicalbook.com]
5. Nucleophilic transformations of azido-containing carbonyl compounds... [pubs.rsc.org]

To cite this document: Smolecule. [material science applications of 4-azidobenzaldehyde]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b605323#material-science-applications-of-4-azidobenzaldehyde>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com